

health and safety considerations for handling copper dichloride dihydrate

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Compound of Interest

Compound Name: *copper;dichloride;dihydrate*

Cat. No.: *B084336*

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An In-depth Technical Guide to the Health and Safety Considerations for Handling Copper Dichloride Dihydrate

Executive Summary

Copper (II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$), also known as cupric chloride dihydrate, is a chemical compound widely used in various scientific applications, including as a catalyst in organic synthesis, as a mordant in dyeing and printing, and in electroplating.[1] While a valuable reagent, it presents significant health and safety hazards that necessitate rigorous handling protocols, particularly in research and drug development settings. This guide provides a comprehensive overview of the toxicological data, exposure limits, health effects, and detailed safety protocols for handling this substance. It is intended to equip researchers, scientists, and drug development professionals with the critical information required to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Copper dichloride dihydrate is classified as a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2][3] Its primary classifications are summarized below:

- Acute Toxicity: Harmful if swallowed or in contact with skin (Category 4).[1][4][5][6][7]

- Skin Corrosion/Irritation: Causes skin irritation (Category 2) and in some classifications, severe skin burns (Category 1).[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Eye Damage/Irritation: Causes serious eye damage (Category 1).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Aquatic Hazard: Very toxic to aquatic life, with long-lasting effects.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Corrosive to Metals: May be corrosive to metals, such as aluminum.[\[1\]](#)[\[4\]](#)[\[8\]](#)

Toxicological Data

Understanding the quantitative toxicological data is crucial for risk assessment. The primary acute toxicity value is the median lethal dose (LD50), which represents the dose required to be fatal to 50% of a tested population.

Parameter	Species	Route	Value	References
LD50	Rat	Oral	584 mg/kg	[2]
LD50	Rat	Oral	336 mg/kg	[5]
ATE (Acute Toxicity Estimate)	Human	Oral	500 mg/kg	[9]
ATE (Acute Toxicity Estimate)	Human	Dermal	1,224 mg/kg	[4]

Occupational Exposure Limits (OELs)

To protect laboratory personnel from airborne contaminants, several regulatory bodies have established occupational exposure limits for copper dusts and mists. These limits apply to copper compounds, including copper dichloride dihydrate.[\[10\]](#)[\[11\]](#)

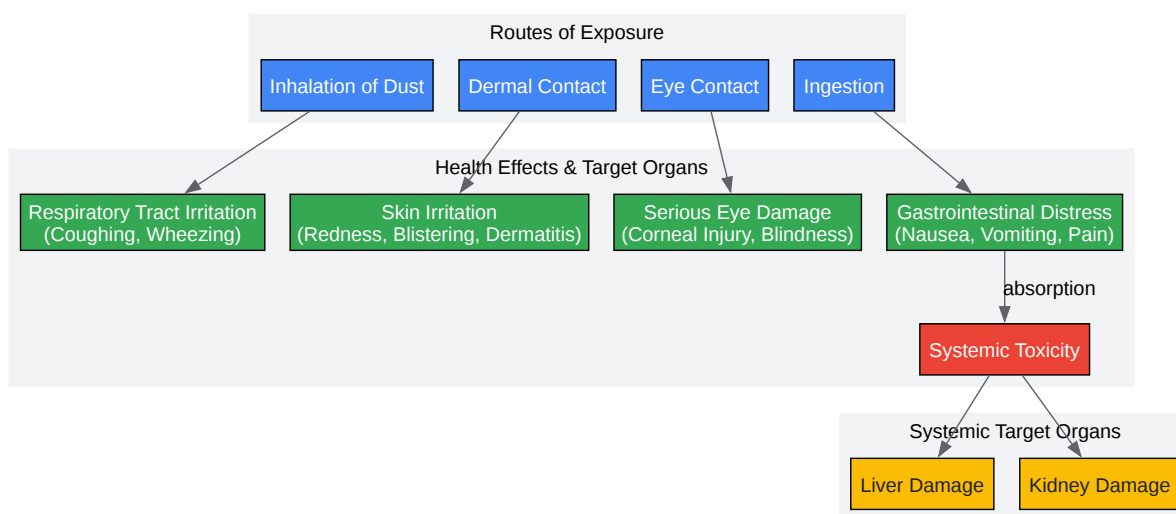
Organization	Limit	Value (as Cu)	Notes	References
OSHA	Permissible Exposure Limit (PEL)	1 mg/m ³	8-hour Time-Weighted Average (TWA)	[10] [11]
ACGIH	Threshold Limit Value (TLV)	1 mg/m ³	8-hour TWA	[11]
NIOSH	Recommended Exposure Limit (REL)	1 mg/m ³	10-hour TWA	[10] [11]

Health Effects and Routes of Exposure

Exposure to copper dichloride dihydrate can occur via inhalation, ingestion, or direct contact with skin and eyes. The substance is a severe body tissue irritant and can cause significant damage.[\[2\]](#)[\[3\]](#)

- Eye Contact: Causes serious eye damage, including redness, tearing, burning, and potential corneal damage or blindness.[\[2\]](#)[\[3\]](#)[\[12\]](#) Direct contact can lead to irreversible damage.[\[12\]](#)
- Skin Contact: Causes skin irritation, characterized by redness, itching, and blistering.[\[2\]](#)[\[3\]](#) It can be harmful if absorbed through the skin.[\[1\]](#) Prolonged contact may lead to dermatitis.[\[13\]](#)
- Inhalation: Inhaling the dust can irritate the mucous membranes and upper respiratory tract.[\[1\]](#)[\[3\]](#) Symptoms include coughing, wheezing, and shortness of breath.[\[2\]](#)
- Ingestion: Harmful if swallowed.[\[5\]](#)[\[6\]](#) Ingestion may cause a burning pain in the mouth and esophagus, nausea, vomiting (often with a greenish-blue color), abdominal pain, and diarrhea.[\[1\]](#)[\[2\]](#)[\[13\]](#) Systemic copper poisoning can occur if not vomited, potentially leading to liver and kidney damage, shock, and convulsions.[\[2\]](#)[\[13\]](#)

The primary target organs are the respiratory system, liver, kidneys, and skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[14\]](#)



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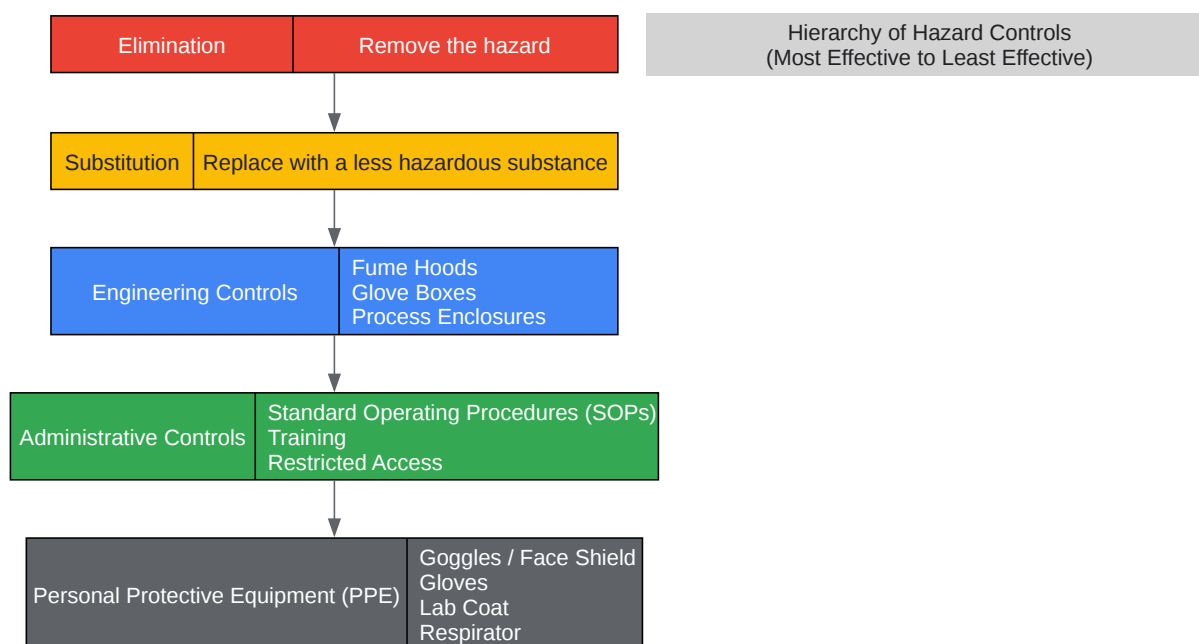
Figure 1: Routes of Exposure and Target Organ Effects of Copper Dichloride Dihydrate.

Engineering and Administrative Controls

The most effective way to mitigate exposure is through a combination of engineering and administrative controls, following the principle of the hierarchy of controls.

- Engineering Controls: These are the first line of defense.
 - Ventilation: Use with adequate ventilation to keep airborne concentrations below exposure limits.[2] A chemical fume hood or other local exhaust ventilation is essential, especially when handling the powder or creating solutions.[3]
 - Containment: Use process enclosures for operations that may generate significant dust.[3]

- Administrative Controls:
 - Safe Work Practices: Avoid creating dust.^[4] Do not eat, drink, or smoke in areas where the chemical is handled.^{[5][8]} Wash hands thoroughly after handling.^{[2][5]}
 - Training: Ensure all personnel are trained on the hazards and safe handling procedures for copper dichloride dihydrate.
 - Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.^{[1][2]} It is deliquescent (absorbs moisture from the air) and has a poor shelf life if not stored properly.^{[2][5]} Store away from incompatible materials like strong oxidizing agents, alkali metals (potassium, sodium), and aluminum.^{[1][2][13]}



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Figure 2: The Hierarchy of Controls for Mitigating Chemical Exposure.

Experimental and Safety Protocols

Protocol for Personal Protective Equipment (PPE)

Proper selection and use of PPE are mandatory when handling copper dichloride dihydrate.

- Eye and Face Protection:
 - Wear chemical safety goggles that comply with OSHA regulations.
 - In situations with a high risk of splashing or dust generation, use a face shield in addition to goggles.^[1]
- Skin and Body Protection:
 - Wear a lab coat or a synthetic apron.^[3]
 - Wear protective gloves. Nitrile rubber gloves are a suitable option.^{[8][11]} Always inspect gloves for tears or holes before use.
 - Wash hands thoroughly after removing gloves.
- Respiratory Protection:
 - Respiratory protection is necessary if engineering controls are insufficient or during emergency situations.^[1]
 - For potential exposures over the OEL, use a MSHA/NIOSH-approved respirator.
 - For dust-generating operations, a respirator with a high-efficiency particulate (HEPA) filter (e.g., N95, N100, P100) is required.^[10]
 - A written respiratory protection program that includes training, fit-testing, and medical evaluation must be in place, as described in OSHA 1910.134.

Protocol for First Aid Measures

Immediate and appropriate first aid is critical following any exposure. Always seek professional medical attention after providing first aid.^[2]

- If Inhaled:
 - Immediately move the victim to fresh air.^{[2][3]}
 - If the victim is not breathing, begin artificial respiration.^{[2][3]}
 - If breathing is difficult, provide oxygen.^{[3][9]}
 - Seek immediate medical attention.^[3]
- If on Skin:
 - Immediately remove all contaminated clothing.^{[5][9]}
 - Flush the affected skin with large amounts of water for at least 15 minutes.^{[1][2][3]}
 - Seek medical attention.^[9]
- If in Eyes:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2][3]}
 - Remove contact lenses if present and easy to do so.^{[5][9]}
 - Seek immediate medical attention, preferably from an ophthalmologist.^[4]
- If Swallowed:
 - Call a poison control center or doctor immediately.^{[2][5]}
 - Rinse the mouth thoroughly with water.^{[1][9]}
 - Do NOT induce vomiting.^{[5][9]}

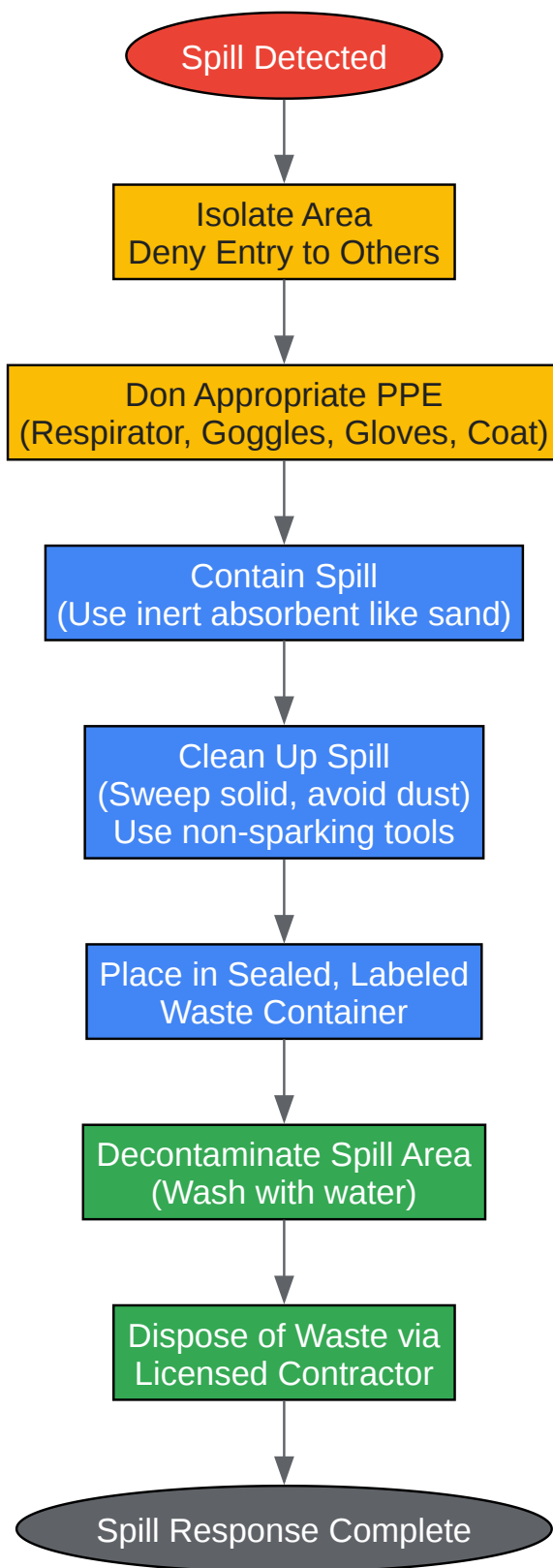
- If the person is conscious, give 1-2 cups of water or milk to drink.^[2]

Protocol for Accidental Release (Spill) Response

A prompt and safe response to spills is essential to prevent exposure and environmental contamination.

- Evacuation and Isolation:
 - Isolate the hazard area and deny entry to all unnecessary personnel.^[2]
- Ventilation and Control:
 - Ensure the area is well-ventilated.
 - Remove all sources of ignition (not a fire hazard, but good practice).^[2]
- Don PPE:
 - Wear appropriate PPE as described in section 7.1, including respiratory protection, goggles, gloves, and protective clothing.^{[2][3]} For large spills, a full suit and self-contained breathing apparatus (SCBA) may be necessary.^[3]
- Containment and Cleanup:
 - For solid spills, carefully sweep up the material, avoiding dust generation.^{[1][5]} Use non-sparking tools.^[1]
 - Alternatively, contain the spill with sand or another inert absorbent material.^[2]
 - Place the spilled material into a sealed, clearly labeled container for disposal.^{[1][2][5]}
- Decontamination:
 - Wash the spill area thoroughly with water after the material has been collected.^{[2][5]}
 - Prevent contaminated water from entering sewers or waterways.^{[1][4]}
- Disposal:

- Dispose of the waste in accordance with all local, regional, and national regulations.[2]
Use a licensed chemical waste disposal firm.[2]



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Figure 3: Experimental Workflow for Responding to a Copper Dichloride Dihydrate Spill.

Environmental Hazards and Disposal

Copper dichloride dihydrate is very toxic to aquatic life and can cause long-term adverse effects in the aquatic environment.[1]

- Precautions: Do not allow the material to enter sewers, surface water, or ground water.[8][9] Prevent contamination of soil and water.[1]
- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental regulations.[3] Do not mix with other waste. Use a licensed chemical waste disposal firm for proper disposal.[2]

Conclusion

Copper dichloride dihydrate is a hazardous chemical that demands respect and careful handling. For researchers, scientists, and drug development professionals, a thorough understanding of its toxicological properties and strict adherence to safety protocols are paramount. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, the risks associated with handling this compound can be effectively managed, ensuring the safety of personnel and the protection of the environment.

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